

Essential Safety and Operational Guide for 2-Bromo-5-methylaniline

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Compound of Interest

Compound Name: 2-Bromo-5-methylaniline

Cat. No.: B1276313

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Bromo-5-methylaniline** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Chemical Identifier:

- Name: **2-Bromo-5-methylaniline**
- CAS Number: 53078-85-6
- Molecular Formula: C₇H₈BrN
- Molecular Weight: 186.05 g/mol [\[1\]](#)[\[2\]](#)

Hazard Identification and Personal Protective Equipment (PPE)

2-Bromo-5-methylaniline is classified as a hazardous substance.[\[3\]](#) It is harmful if swallowed and can cause skin and eye irritation.[\[4\]](#)[\[5\]](#)[\[6\]](#) Acute toxicity is a primary concern.[\[1\]](#)[\[7\]](#)

Summary of Hazards and Required PPE:

Hazard Category	GHS Classification	Required Personal Protective Equipment
Acute Oral Toxicity	Category 4[1][7]	Standard laboratory PPE (lab coat, gloves, eye protection)
Skin Corrosion/Irritation	Category 2[3][7]	Chemical-resistant gloves (Nitrile rubber recommended), lab coat
Serious Eye Damage/Irritation	Category 2[3][7]	Safety glasses with side shields or goggles, face shield if splashing is a risk
Acute Dermal Toxicity	Category 4[3][7]	Chemical-resistant gloves, lab coat
Acute Inhalation Toxicity	Category 4	A NIOSH/MSHA-approved respirator with an appropriate filter (e.g., N95 dust mask for solids) should be used if ventilation is inadequate or if dusts are generated.[1][3]
Specific Target Organ Toxicity	May cause respiratory irritation[4][5][7]	Use in a well-ventilated area or with local exhaust ventilation.

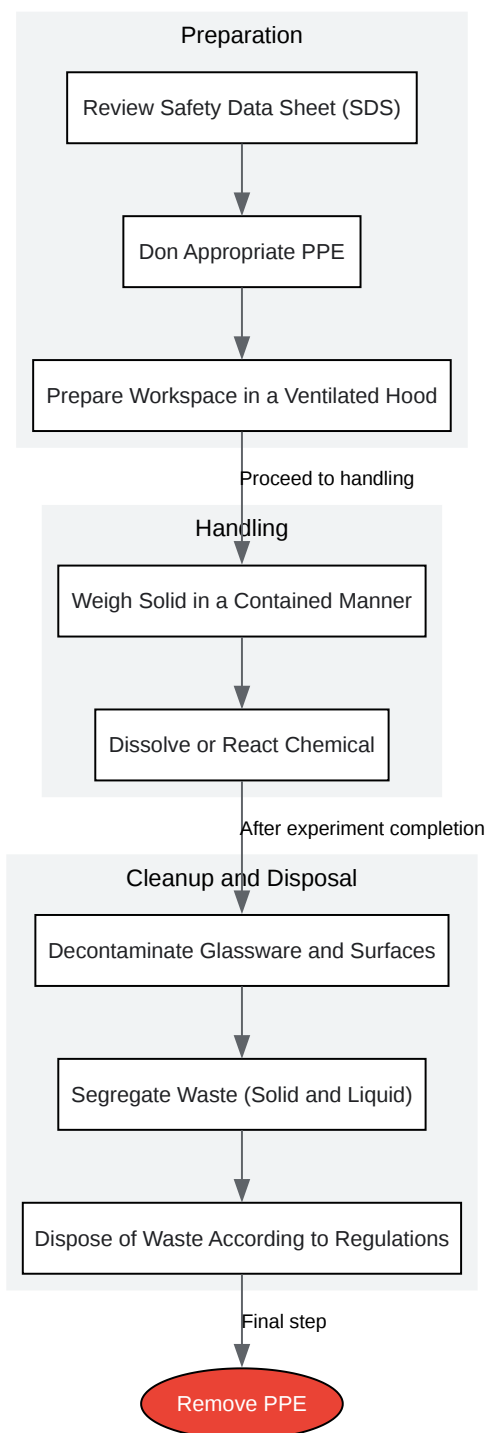
Physical and Chemical Properties:

Property	Value
Appearance	Solid[1]
Density	1.486 g/mL at 25 °C[1]
Flash Point	>110 °C (>230 °F) - closed cup[1][8]
Storage Temperature	2-8°C[1][8]

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for safely handling **2-Bromo-5-methylaniline** in a laboratory setting.

Workflow for Safe Handling of 2-Bromo-5-methylaniline



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Caption: A flowchart illustrating the key steps for the safe handling of **2-Bromo-5-methylaniline**.

Operational Plan: Step-by-Step Guidance

1. Preparation and Engineering Controls:

- Ventilation: Always handle **2-Bromo-5-methylaniline** in a certified chemical fume hood to minimize inhalation exposure.^[9]
- Eyewash and Safety Shower: Ensure that an eyewash station and safety shower are readily accessible and have been recently tested.^[3]
- Workspace: Cover the work surface with absorbent, disposable bench paper to contain any potential spills.

2. Personal Protective Equipment (PPE) Protocol:

- Gloves: Wear nitrile or other chemically resistant gloves. Inspect gloves for any signs of degradation or puncture before use.
- Eye Protection: Wear chemical safety goggles. A face shield is recommended when there is a potential for splashing.^[1]
- Lab Coat: A clean, buttoned lab coat must be worn at all times.
- Respiratory Protection: For operations that may generate dust, use a NIOSH-approved N95 dust mask or a respirator with a suitable particulate filter.^[1]

3. Handling and Experimental Procedures:

- Weighing: Weigh the solid compound in a weighing boat or on glassine paper within the fume hood to prevent the dispersal of dust.
- Transfer: Use a spatula for transferring the solid. Avoid creating dust.

- Spills: In the event of a small spill, decontaminate the area with an appropriate absorbent material. For larger spills, evacuate the area and follow your institution's emergency procedures.

Emergency First-Aid Procedures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[3\]](#)[\[10\]](#)
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.[\[3\]](#)[\[10\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, begin artificial respiration. Seek immediate medical attention.[\[3\]](#)[\[5\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[11\]](#)

Disposal Plan

1. Waste Segregation and Collection:

- Solid Waste: Collect any unused **2-Bromo-5-methylaniline** and any grossly contaminated disposable materials (e.g., weighing paper, gloves, bench paper) in a designated, labeled, and sealed hazardous waste container.
- Liquid Waste: Solutions containing **2-Bromo-5-methylaniline** should be collected in a separate, labeled hazardous waste container for halogenated organic waste.
- Sharps: Any contaminated sharps (needles, razor blades) must be disposed of in a designated sharps container.

2. Decontamination of Labware:

- Rinsing: Rinse all contaminated glassware three times with a suitable solvent (e.g., acetone or ethanol) in a fume hood.

- Rinsate Collection: Collect the rinsate in the designated halogenated organic liquid waste container.
- Final Cleaning: After decontamination, glassware can be washed with soap and water.

3. Final Disposal:

- All hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) office. Do not dispose of **2-Bromo-5-methylaniline** down the drain or in the regular trash.[3][9] Ensure that all waste containers are properly labeled with the chemical name and associated hazards.

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